

# molecular weight and formula of 5-Bromo-7-methyl-1H-indole

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## Compound of Interest

Compound Name: 5-Bromo-7-methyl-1H-indole

Cat. No.: B185917

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## Technical Guide: 5-Bromo-7-methyl-1H-indole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet in-depth overview of the key chemical properties and a conceptual synthetic pathway for **5-Bromo-7-methyl-1H-indole**, a heterocyclic compound of interest in medicinal chemistry and organic synthesis.

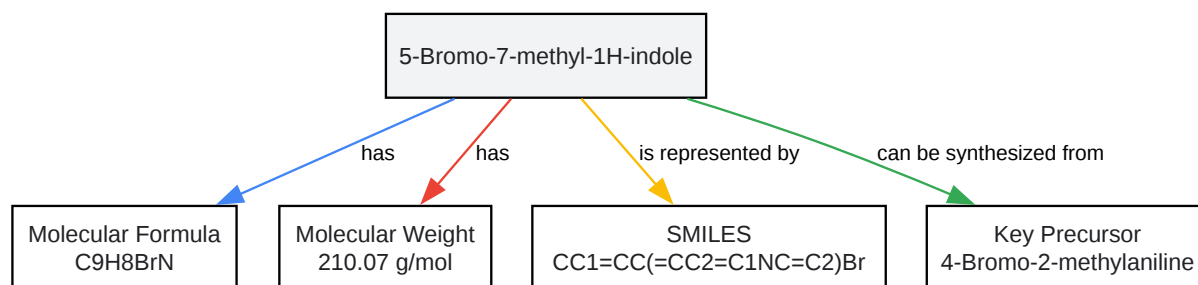
## Core Compound Data

The fundamental molecular properties of **5-Bromo-7-methyl-1H-indole** are summarized below. These data are essential for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value	Citation
Molecular Formula	C <sub>9</sub> H <sub>8</sub> BrN	[1][2][3]
Molecular Weight	210.07 g/mol	[1][2][3][4]
SMILES String	CC1=CC(=CC2=C1NC=C2)Br	[1]
CAS Number	15936-81-9	[1][2]

## Conceptual Relationships and Properties

The following diagram illustrates the logical connections between the compound's nomenclature, its structural representation, and its fundamental physicochemical properties.

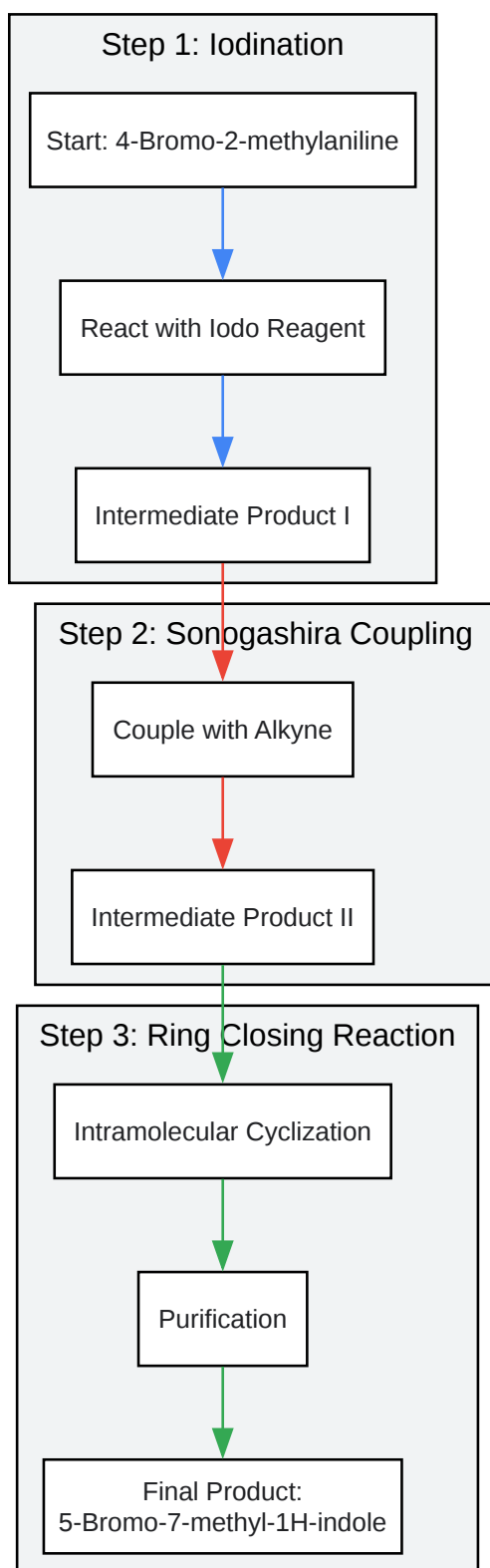


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Logical relationships of 5-Bromo-7-methyl-1H-indole.

## Experimental Protocols: A Conceptual Synthetic Workflow

While specific, detailed experimental protocols are proprietary or published in specialized literature, a general and plausible synthetic route for **5-Bromo-7-methyl-1H-indole** has been described.<sup>[4]</sup> The following diagram outlines the conceptual workflow for its preparation, which involves a three-step process starting from 4-bromo-2-methylaniline.<sup>[4]</sup>



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**Conceptual workflow for the synthesis of 5-Bromo-7-methyl-1H-indole.**

Disclaimer: The experimental workflow presented is a conceptual representation based on published synthetic routes for this class of compounds. It is intended for illustrative purposes and should not be considered a direct substitute for a validated, laboratory-tested protocol. Researchers should consult peer-reviewed literature and patents for detailed experimental conditions, safety precautions, and analytical characterization data.

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## References

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